

Application Notes and Protocols: Preparation of CPI-1612 Stock Solution in DMSO

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Compound of Interest

Compound Name: CPI-1612

Cat. No.: B8136425

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Introduction

CPI-1612 is a potent and selective, orally bioavailable inhibitor of the histone acetyltransferase (HAT) domains of EP300 and CREBBP (also known as p300 and CBP).[1][2][3] These two highly homologous proteins are critical transcriptional co-regulators involved in a multitude of cellular processes, and their dysregulation has been implicated in various diseases, including cancer.[2][3] **CPI-1612** exerts its effects by competitively binding to the acetyl-CoA binding site of EP300/CBP, leading to the suppression of histone acetylation, such as on H3K18 and H3K27, and subsequent modulation of gene expression.[1][2] Given its therapeutic potential, precise and accurate preparation of **CPI-1612** stock solutions is paramount for reproducible in vitro and in vivo experimental outcomes. This document provides a detailed protocol for the preparation, storage, and handling of **CPI-1612** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following tables summarize the key quantitative information for **CPI-1612**.

Table 1: Chemical and Physical Properties of **CPI-1612**

Property	Value	Reference
Molecular Formula	C ₂₇ H ₂₆ N ₆ O	[4][5]
Molecular Weight	450.53 g/mol	[1][4]
CAS Number	2374971-81-8	[1][4]
Appearance	White to off-white solid	[1]
Purity	>98% (typical)	[5]

Table 2: Solubility of **CPI-1612**

Solvent	Solubility	Notes	Reference
DMSO	≥ 90 mg/mL (199.76 mM)	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility.	[6]
DMSO	230 mg/mL (510.51 mM)	Ultrasonic treatment may be required to achieve this concentration.	[1][4]
Ethanol	90 mg/mL	[6]	
Water	Insoluble	[6]	

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[4][6]
4°C	2 years	[4]	
In DMSO	-80°C	6 months - 1 year	[1][6]
-20°C	1 month	[1][6]	

Experimental Protocol: Preparation of a 50 mM CPI-1612 Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **CPI-1612** in DMSO, a common concentration for in vitro studies.

Materials:

- **CPI-1612** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparations:
 - Allow the vial of **CPI-1612** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of atmospheric moisture.

- Ensure the analytical balance is calibrated and level.
- Weighing **CPI-1612**:
 - Carefully weigh out the desired amount of **CPI-1612** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh 22.53 mg of **CPI-1612**.
 - Calculation: $(50 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (1 \text{ mL}) * (450.53 \text{ g/mol}) = 0.02253 \text{ g} = 22.53 \text{ mg}$
- Dissolving in DMSO:
 - Transfer the weighed **CPI-1612** powder to a sterile amber microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO. For 22.53 mg of **CPI-1612**, add 1 mL of DMSO to achieve a 50 mM concentration.
 - It is crucial to use newly opened or properly stored anhydrous DMSO, as absorbed moisture can significantly impact the solubility of **CPI-1612**.[\[1\]](#)[\[6\]](#)
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[\[1\]](#)[\[4\]](#) Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

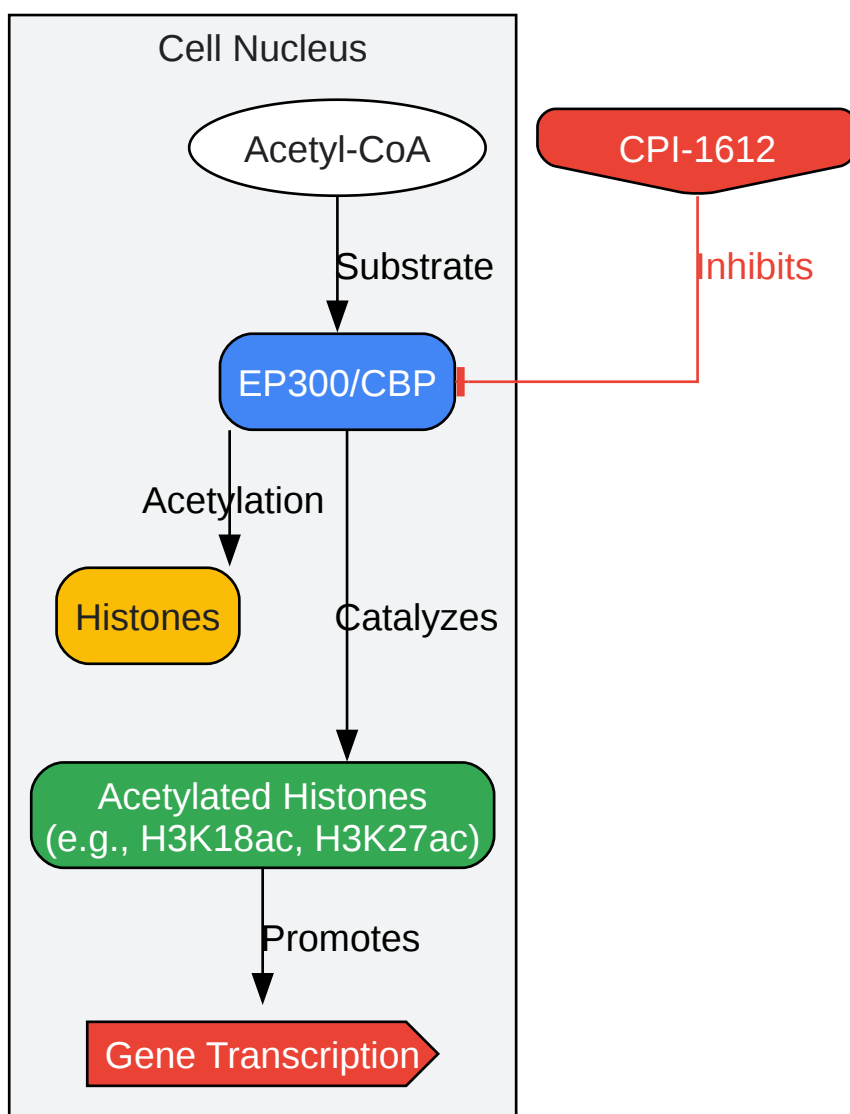
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][6]}

Safety Precautions:

- **CPI-1612** is a bioactive molecule. Handle with care, using appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the powder and DMSO.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Visual Representations

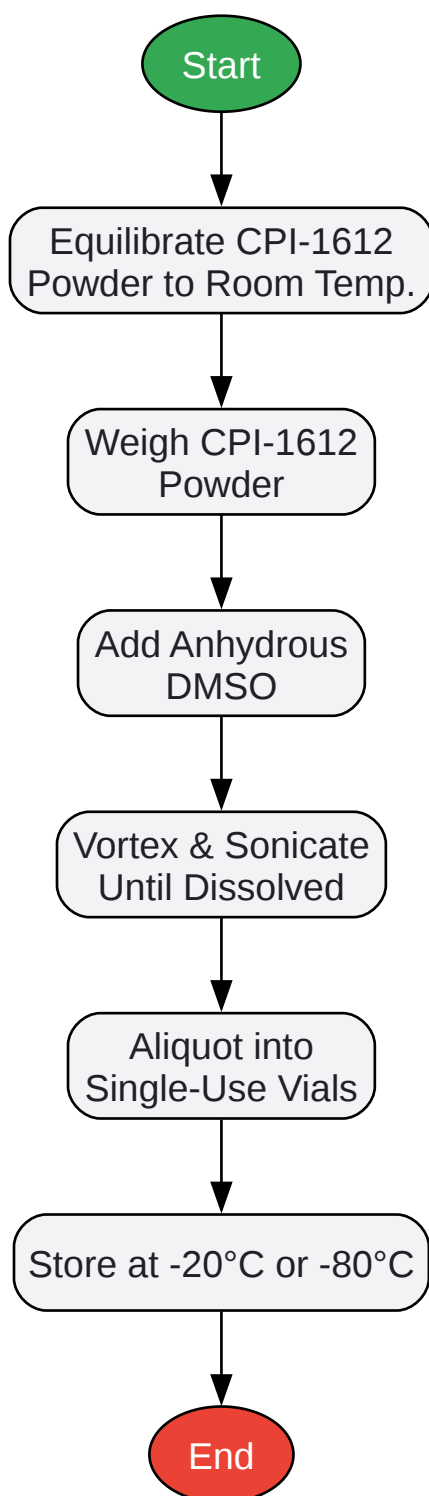
Diagram 1: **CPI-1612** Mechanism of Action



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Caption: Simplified pathway showing **CPI-1612** inhibition of EP300/CBP.

Diagram 2: Workflow for Preparing **CPI-1612** Stock Solution



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Caption: Step-by-step workflow for **CPI-1612** stock solution preparation.

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